

Personal protective equipment for handling Z36-MP5

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Compound of Interest

Compound Name: Z36-MP5

Cat. No.: B12370189

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Essential Safety and Handling Guide for Z36-MP5

This guide provides crucial safety, handling, and disposal information for **Z36-MP5**, an Mi-2 β -targeted inhibitor. Adherence to these procedures is vital for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against accidental exposure. The following equipment must be worn at all times when handling **Z36-MP5**.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses	Must have side-shields.
Goggles	Recommended for splash protection.	
Hand Protection	Gloves	Impervious gloves (e.g., nitrile, neoprene). Dispose of after use.
Skin and Body Protection	Lab Coat	Full-length, buttoned.
Protective Suit	As appropriate for the scale of work.	
Respiratory Protection	Dust Mask	Use if handling powder.
Respirator	Use in poorly ventilated areas or for large quantities.	

Handling and Storage

Safe handling and storage are critical to maintaining the integrity of **Z36-MP5** and preventing contamination or accidental exposure.

Handling:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Aerosol/Dust Formation: Avoid raising dust or creating aerosols.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage:

- Temperature: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

- Container: Keep in a tightly closed, light-resistant container.
- Location: Store in a dry and well-ventilated place.

Accidental Release and Disposal Measures

In the event of a spill or for routine disposal, follow these procedures to mitigate risks and ensure environmental safety.

Accidental Release:

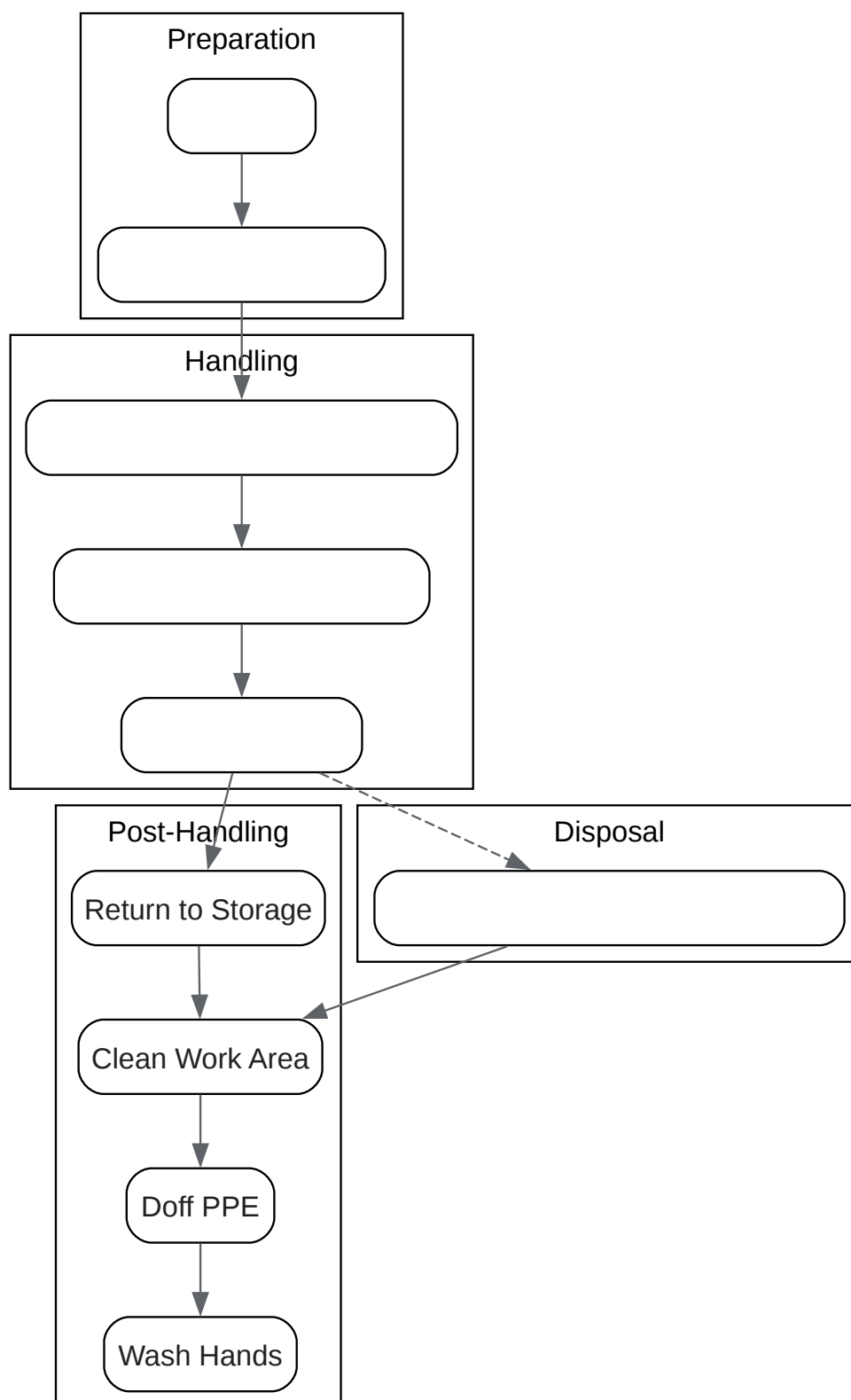
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so.
- Cleanup: Use appropriate personal protective equipment.^[2] Absorb with inert material (e.g., sand, vermiculite) and collect for disposal. Do not let the product enter drains.

Disposal:

- Product: Dispose of in accordance with local, state, and federal regulations. Do not dispose of into sewer systems.
- Contaminated Packaging: Dispose of as unused product.

Experimental Workflow for Handling Z36-MP5

The following diagram outlines the standard procedure for safely handling **Z36-MP5** from reception to disposal.



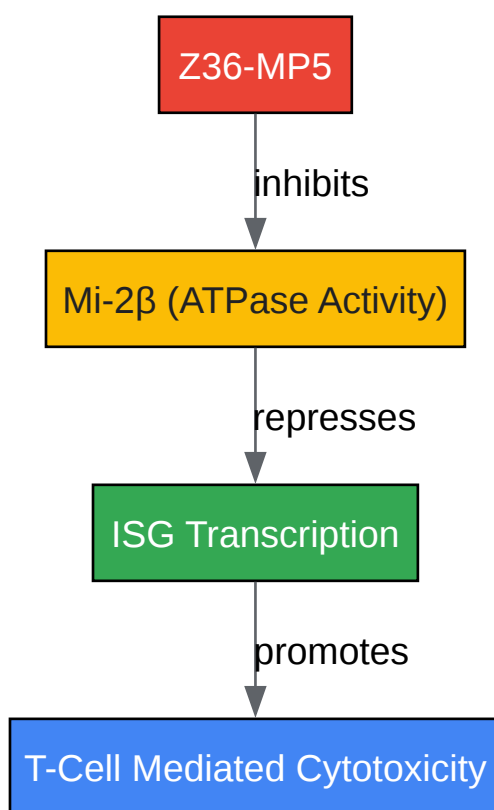
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Standard Operating Procedure for **Z36-MP5** Handling

Biological Context and Signaling Pathway

Z36-MP5 is an inhibitor of Mi-2 β , a component of the Nucleosome Remodeling and Deacetylase (NuRD) complex. By inhibiting the ATPase activity of Mi-2 β , **Z36-MP5** reactivates the transcription of interferon-stimulated genes (ISGs).[3] This mechanism is significant in cancer immunotherapy, as it can potentially convert immunotherapy-resistant tumors into sensitive ones.[3][4][5][6][7][8]

The simplified signaling pathway is as follows:



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